comparative study of nitramine formation from different industrial amines

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Compound of Interest	
Compound Name:	*2-Methyl-2-(nitroamino)-1-propanol*
CAS No.:	*1239666-60-4*
Cat. No.:	*B587109*

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Comparative Study of N-Nitrosamine Formation from Industrial Amines

Content Type: Technical Comparison Guide Audience: Pharmaceutical Scientists, Process Chemists, and Toxicologists

Executive Summary & Terminology Correction

Critical Distinction: While the prompt references "Nitramine" formation, in the context of drug development and industrial safety, the critical genotoxic impurities of concern are

-Nitrosamines (

). True Nitramines (

) are typically associated with energetic materials (explosives like RDX) or specific oxidation conditions not standard in pharmaceutical processing.

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This guide focuses on the formation of

-Nitrosamines, the subject of ICH M7 guidelines and recent FDA/EMA regulatory actions. It compares the kinetics and mechanistic pathways of secondary versus tertiary amines, providing actionable data for risk assessment.

Feature	-Nitrosamine	Nitramine
Structure		
Formation	Reaction with Nitrite ( ) in acid	Oxidation of nitrosamine or nitration
Relevance	High (Genotoxic Impurity)	Low (Energetics/Specialty Chem)

Mechanistic Divergence: Secondary vs. Tertiary Amines[1]

The formation potential of nitrosamines is strictly dictated by the amine's substitution level. Understanding this mechanism is the foundation of accurate risk assessment.

2.1 Secondary Amines (Direct Nitrosation)

Secondary amines (e.g., Dimethylamine, Morpholine) undergo direct nucleophilic attack on the nitrosating agent (typically

formed from nitrite in acidic solution).

- Kinetics: Third-order overall. Rate

  .

- pH Dependence: Bell-shaped curve with a maximum rate typically near pH 3.4. This occurs because the reaction requires both the non-protonated amine (nucleophile) and nitrous acid (precursor to electrophile).

2.2 Tertiary Amines (Nitrosative Dealkylation)

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Tertiary amines (e.g., Triethylamine) cannot form stable nitrosamines directly because they lack a hydrogen atom on the nitrogen. They must undergo nitrosative dealkylation, a complex, multi-step process.

- Mechanism: Oxidation of the amine to a radical cation by

  , followed by loss of an alkyl group (as an aldehyde) to form a secondary amine intermediate, which then nitrosates.

- Kinetics: Approximately 1,000-fold slower than secondary amines of comparable pKa.[1] Requires higher temperatures or catalytic promotion.

2.3 Visualizing the Pathways

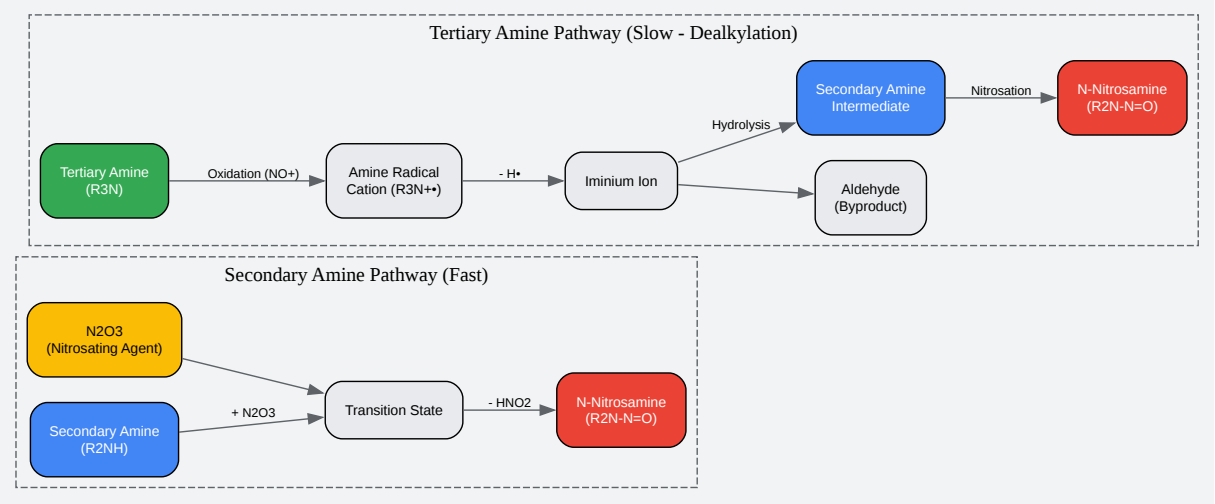

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Figure 1: Comparative mechanistic pathways. Note the multi-step "Dealkylation" barrier for tertiary amines.

Comparative Data: Reactivity & pKa Influence[2][6]

The "Mirvish Optimization" principle states that amines with lower pKa values often nitrosate faster at acidic pH (3–4) than stronger bases. This is counter-intuitive (stronger bases are better nucleophiles) but chemically logical: at pH 3, a strong base (pKa 11) is 99.99% protonated and unreactive, whereas a weaker base (pKa 8) has a significant fraction of free amine available.

Table 1: Comparative Nitrosation Potential of Industrial Amines[2]

Amine Class	Example Compound	pKa	Relative Rate (pH 3.4)	Mechanism Note
Secondary (Cyclic)	Morpholine	8.33	High	Low pKa ensures high concentration of free amine at acidic pH.
Secondary (Cyclic)	Piperidine	11.12	Moderate	Stronger nucleophile, but heavily protonated (blocked) at pH 3.4.
Secondary (Acyclic)	Diethylamine	10.98	Moderate	Steric hindrance slightly reduces rate compared to cyclic analogs.
Tertiary	Triethylamine	10.75	Very Low	Requires dealkylation. Rate is negligible at ambient temp/pH.
Tertiary (Aromatic)	Dimethylaniline	5.15	High	Exception: Electron-rich ring facilitates rapid C-nitrosation or N-dealkylation.

Key Insight for Process Chemists: Do not assume that because Piperidine is a "stronger" amine than Morpholine, it is more dangerous. In standard aqueous acidic conditions (gastric or workup), Morpholine forms nitrosamines significantly faster due to its lower pKa.

Experimental Protocol: Modified NAP Test

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For drug development, the Nitrosation Assay Procedure (NAP) is the standard for evaluating risk.[3] The original WHO protocol is often considered too aggressive; the "Modified NAP" described below is industry-standard for realistic risk assessment (simulating gastric conditions).

4.1 Protocol Workflow

Objective: Determine the potential of an API or excipient to form nitrosamines under simulated gastric conditions.

Reagents:

- Test Amine/API (10 mM)
- Sodium Nitrite (

  , 50 mM)
- Simulated Gastric Fluid (SGF) without enzymes (pH 1.2) or Acetate Buffer (pH 3.5)
- Dichloromethane (DCM) for extraction

Step-by-Step Methodology:

- Preparation: Dissolve the amine in the pH 3.5 Acetate Buffer (this pH maximizes nitrosation for most amines).
- Initiation: Add Sodium Nitrite solution.[4] The molar ratio of Nitrite:Amine should be at least 4:1 to ensure pseudo-first-order kinetics regarding the amine.
- Incubation: Incubate at 37°C (body temperature) for 1 to 4 hours.
  - Note: For stress testing tertiary amines, extend to 24 hours or increase temperature to 50°C.
- Quenching: Stop reaction by adding Ammonium Sulfamate (scavenges excess nitrite) or adjusting pH to >10 (stops nitrosation).
- Extraction: Extract the reaction mixture with DCM.

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- Analysis: Analyze the organic layer using GC-MS or LC-MS/MS (Triple Quadrupole) using Multiple Reaction Monitoring (MRM) mode for specific nitrosamine detection.

4.2 Experimental Workflow Diagram

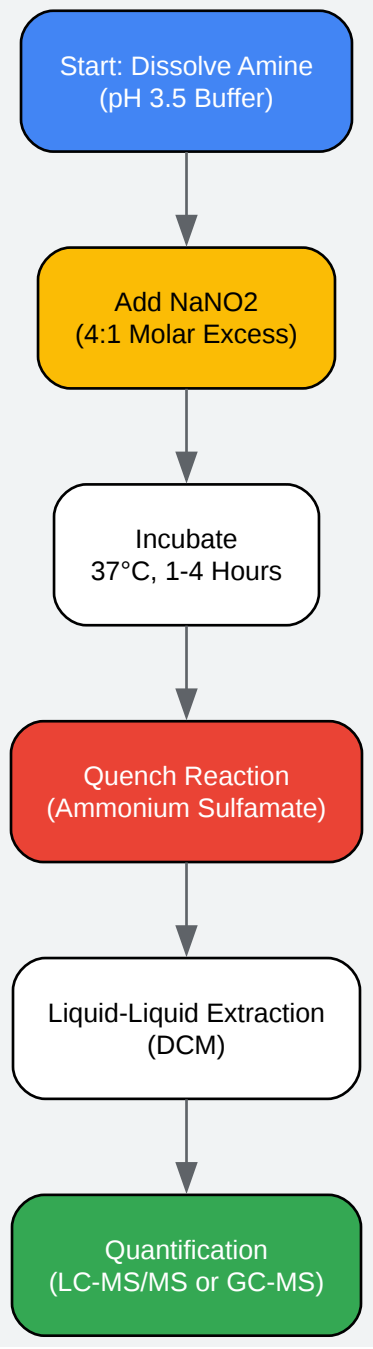

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Figure 2: Workflow for the Modified Nitrosation Assay Procedure (NAP).

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Mitigation Strategies

If your comparative study reveals high nitrosamine formation (e.g., with Morpholine or secondary amine APIs), implement these controls:

- Scavengers: Addition of Ascorbic Acid (Vitamin C) or Alpha-tocopherol. These reduce

  back to

  , preventing the reaction with the amine.
- pH Control: Maintaining pH > 5 during aqueous processing steps drastically reduces the concentration of the nitrosating agent (

).
- Amine Substitution: Where possible, replace secondary amines with tertiary amines (checking for dealkylation risks) or primary amines (which form unstable diazonium salts, not nitrosamines).

References

- FDA Guidance for Industry. (2024). Control of Nitrosamine Impurities in Human Drugs.[5][6][7][8] U.S. Food and Drug Administration.[6][7][8] [Link]
- Mirvish, S. S. (1975). Formation of N-nitroso compounds: Chemistry, kinetics, and in vivo occurrence. Toxicology and Applied Pharmacology. [Link]
- Ashworth, I. W., et al. (2020). Potential for the Formation of N-Nitrosamines during the Manufacture of Active Pharmaceutical Ingredients: An Assessment of the Risk Posed by Trace Nitrite in Water. Organic Process Research & Development. [Link]
- Williams, D. L. H. (2004).[2] Nitrosation Reactions and the Chemistry of Nitric Oxide. Elsevier Science.
- World Health Organization (WHO). (1978).[3][9] Nitrosation Assay Procedure (NAP) Test Protocol.[10][3][4] International Agency for Research on Cancer (IARC).

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Sources

- 1. pubs.acs.org [pubs.acs.org]
- 2. ec.europa.eu [ec.europa.eu]
- 3. researchgate.net [researchgate.net]
- 4. Modified NAP Test: A Simple and Responsive Nitrosating Methodology for Risk Evaluation of NDSRIs -Pub - Confirmatory Testing & Analytical Challenges - Nitrosamines Exchange [nitrosamines.usp.org]
- 5. resolvemass.ca [resolvemass.ca]
- 6. Federal Register :: Control of Nitrosamine Impurities in Human Drugs; Guidance for Industry; Availability [federalregister.gov]
- 7. youtube.com [youtube.com]
- 8. Control of Nitrosamine Impurities in Human Drugs | FDA [fda.gov]
- 9. Modified NAP test: A simple and Responsive Nitrosating Methodology for Risk Evaluation of NDSRIs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. pubs.acs.org [pubs.acs.org]

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